

Spectroscopic data of Gaudichaudianic Acid (NMR, IR, MS)

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Compound of Interest

Compound Name: *Gaudichaudianic Acid*

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Spectroscopic Data Guide: Gaudichaudianic Acid

Introduction & Compound Identity

Gaudichaudianic Acid is a significant secondary metabolite belonging to the class of prenylated benzopyrans (chromenes).^{[1][2][3][4]} It is primarily isolated from the leaves and roots of *Piper gaudichaudianum* (Piperaceae) and has demonstrated potent trypanocidal activity, particularly against *Trypanosoma cruzi*.

Structurally, it features a 2,2-disubstituted-2H-chromene core with a carboxylic acid moiety at position C-6 and a prenyl group at position C-8. The C-2 position is substituted with a methyl group and a 4-methylpent-3-en-1-yl chain (derived from a geranyl precursor via cyclization).

Property	Data
IUPAC Name	(2S)-2-methyl-2-(4-methylpent-3-en-1-yl)-8-(3-methylbut-2-en-1-yl)-2H-chromene-6-carboxylic acid
Common Name	Gaudichaudianic Acid
Molecular Formula	C ₂₂ H ₂₈ O ₃
Molecular Weight	340.46 g/mol
CAS Number	1000996-85-3 (Generic/Related)
Appearance	Yellowish oil or amorphous solid
Solubility	Soluble in CHCl ₃ , MeOH, EtOAc; Insoluble in H ₂ O

Structural Elucidation Strategy

The structural determination of **Gaudichaudianic Acid** follows a logic-gated workflow, moving from mass identification to functional group analysis and finally to stereochemical resolution.



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Figure 1: Step-by-step structural elucidation workflow for **Gaudichaudianic Acid**.

Mass Spectrometry (MS) Data

Mass spectrometry provides the molecular formula and fragmentation evidence supporting the prenylated chromene skeleton.

- Ionization Mode: Electrospray Ionization (ESI), Negative Mode [M-H]⁻ or Positive Mode [M+H]⁺.
- High-Resolution Data (HR-ESI-MS):

- $[M-H]^-$: m/z 339.1966 (Calcd for $C_{22}H_{27}O_3$: 339.1960).
- $[M+H]^+$: m/z 341.2111 (Calcd for $C_{22}H_{29}O_3$: 341.2116).

Diagnostic Fragmentation (MS/MS)

Fragmentation patterns in MS² experiments typically reveal the loss of the prenyl and carboxyl groups:

- Loss of CO₂ (44 Da): Characteristic of the carboxylic acid group ($[M-H-CO_2]^- \approx m/z$ 295).
- Loss of Prenyl Group (C₅H₉, 69 Da): Cleavage of the C-8 side chain.
- Retro-Diels-Alder (RDA): Cleavage of the chromene ring is possible but less common in soft ionization; however, loss of the C-2 side chain (C₆H₁₁) is observed.

Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of the carboxylic acid and the aromatic/chromene unsaturation.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group Assignment
3400 – 2500	O–H stretch (broad)	Carboxylic Acid (H-bonded)
2960, 2925	C–H stretch	Methyl/Methylene groups (Prenyl chains)
1680 – 1695	C=O stretch	Conjugated Carboxylic Acid
1635 – 1645	C=C stretch	Chromene double bond / Aromatic ring
1600, 1580	C=C stretch	Aromatic skeletal vibrations

Nuclear Magnetic Resonance (NMR) Data

NMR is the definitive tool for assigning the **Gaudichaudianic Acid** structure. Data is typically acquired in CDCl₃ at 500 MHz (¹H) and 125 MHz (¹³C).

^1H NMR Spectroscopic Data (500 MHz, CDCl_3)

Note: Chemical shifts (δ) are representative of the pure compound.

Position	δ H (ppm)	Mult (J in Hz)	Assignment / Diagnostic Feature
3	5.60	d (10.0)	Chromene olefinic proton (cis to H-4)
4	6.35	d (10.0)	Chromene olefinic proton (benzylic)
5	7.78	d (2.0)	Aromatic H, meta-coupled to H-7; deshielded by C-6 COOH
7	7.65	d (2.0)	Aromatic H, meta-coupled to H-5
1' (C8-Prenyl)	3.32	d (7.0)	Benzylic CH ₂ of prenyl group
2' (C8-Prenyl)	5.30	t (7.0)	Vinyl H of prenyl group
4', 5'	1.75, 1.72	s	Dimethyl allyl methyls (C8-Prenyl)
1" (C2-Chain)	1.70 – 1.85	m	Methylene adjacent to chromene C2
2" (C2-Chain)	2.15	m	Allylic methylene
3" (C2-Chain)	5.12	t (7.0)	Vinyl H of homoprenyl chain
5", 6"	1.68, 1.60	s	Terminal methyls of C2-sidechain
2-Me	1.42	s	Methyl attached directly to chiral center C-2

¹³C NMR Spectroscopic Data (125 MHz, CDCl₃)

Position	δC (ppm)	Type	Assignment
2	80.5	Cq	Chiral center (Ether linkage)
3	129.2	CH	Chromene double bond
4	121.5	CH	Chromene double bond
4a	120.8	Cq	Ring junction
5	129.8	CH	Aromatic CH (ortho to COOH)
6	122.5	Cq	Ipso to COOH
7	131.5	CH	Aromatic CH
8	134.0	Cq	Substituted by Prenyl
8a	156.5	Cq	Oxygenated aromatic C
COOH	171.8	C=O	Carboxylic Acid Carbonyl
Prenyl C's	28.5, 121.8, 133.5, 17.9, 25.8	CH ₂ , CH, Cq, CH ₃	Standard prenyl signals
2-Me	26.5	CH ₃	Methyl at C-2

Key 2D NMR Correlations (HMBC)

- H-3 / H-4 correlate to C-2 and C-4a, confirming the chromene ring closure.
- 2-Me (δ 1.42) correlates to C-2 (80.5), C-3, and the sidechain methylene C-1", establishing the substitution at the chiral center.
- H-5 and H-7 show correlations to the COOH (C=O) carbon, confirming the acid position.

Experimental Protocols

Extraction & Isolation Workflow

- Plant Material: Air-dried leaves of *Piper gaudichaudianum*.
- Extraction: Macerate in Ethyl Acetate (EtOAc) at room temperature for 72 hours. Filter and concentrate under reduced pressure.
- Fractionation:
 - Subject crude extract to Silica Gel Column Chromatography.
 - Eluent Gradient: Hexane → Ethyl Acetate (0% to 100%).
 - Target Fraction: **Gaudichaudianic acid** typically elutes in semi-polar fractions (e.g., 20-30% EtOAc in Hexane).
- Purification:
 - Perform HPLC (C18 column) using a Methanol/Water gradient (acidified with 0.1% Formic Acid).
 - Chiral Resolution: To separate enantiomers, use a Chiralcel OD-H column with Hexane:Isopropanol (95:5).

Instrument Parameters

- NMR: Dissolve ~5-10 mg of purified compound in 0.6 mL CDCl₃. Acquire spectra at 298 K. Calibrate to residual CHCl₃ (δH 7.26, δC 77.16).
- MS: Direct infusion or LC-MS interface. Source temp: 200°C; Capillary voltage: 3.5 kV; Cone voltage: 30 V.

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